

Technical Support Center: 2-Hydroxytetradecanoyl-CoA Enzymatic Assays

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Compound of Interest

Compound Name: 2-hydroxytetradecanoyl-CoA

Cat. No.: B15549077 Get Quote

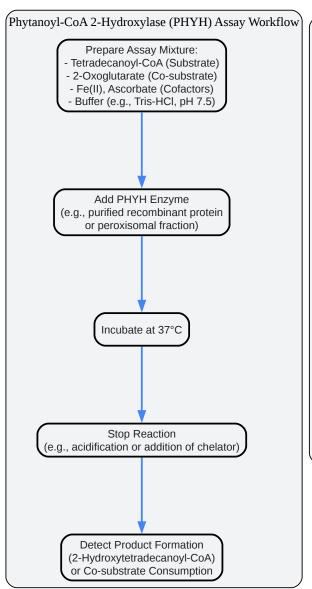
Welcome to the technical support center for refining protocols for **2-hydroxytetradecanoyl- CoA** enzymatic assays. This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and frequently asked questions (FAQs) in a user-friendly question-and-answer format.

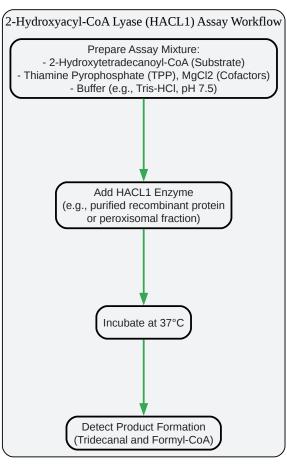
I. Assay Principles and Experimental Workflows

The enzymatic conversion of **2-hydroxytetradecanoyl-CoA** is a key step in the alpha-oxidation of straight-chain fatty acids, a metabolic pathway occurring within peroxisomes. The two primary enzymes involved are Phytanoyl-CoA 2-Hydroxylase (PHYH) and 2-Hydroxyacyl-CoA Lyase (HACL1). Accurate measurement of their activity is crucial for understanding various metabolic disorders.

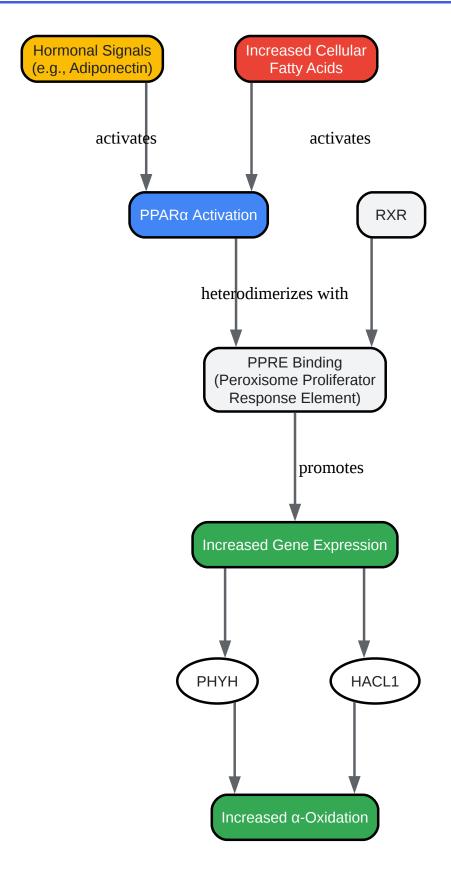
Below are the experimental workflows for assays targeting these enzymes.











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